

Cross-validation of spectroscopic data for 5-Hydroxyisophthalamide

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Compound of Interest

Compound Name: 5-Hydroxyisophthalamide

CAS No.: 68052-43-7

Cat. No.: B1294709

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A comprehensive cross-validation of spectroscopic data for **5-Hydroxyisophthalamide** is currently limited by the lack of publicly available, experimentally determined spectra for this specific compound. However, a comparative analysis can be conducted by examining the spectroscopic data of closely related compounds, such as isophthalamide and 5-nitroisophthalamide. This guide provides a framework for such a comparison, outlining the expected spectral characteristics of **5-Hydroxyisophthalamide** based on these related structures and detailing the standard experimental protocols for acquiring the necessary data.

This guide is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the spectroscopic properties of **5-Hydroxyisophthalamide** and its analogs.

Comparative Spectroscopic Data

The following tables summarize the available spectroscopic data for isophthalamide and 5-nitroisophthalamide. This data serves as a reference for the anticipated spectral features of **5-Hydroxyisophthalamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

¹H NMR (Proton NMR) Data

The ¹H NMR spectrum of isophthalamide, acquired in DMSO-d₆, provides a basis for predicting the spectrum of **5-Hydroxyisophthalamide**.^[1] The introduction of a hydroxyl group at the 5-position of the aromatic ring in **5-Hydroxyisophthalamide** is expected to influence the chemical shifts of the aromatic protons due to its electron-donating nature.

Compound	Solvent	Chemical Shift (δ) in ppm	Multiplicity	Integration	Assignment
Isophthalamide ^[1]	DMSO-d ₆	8.43	Singlet	1H	Ar-H (Position 2)
8.12	Broad Singlet	2H	-CONH ₂		
8.04	Doublet	2H	Ar-H (Positions 4, 6)		
7.57	Triplet	1H	Ar-H (Position 5)		
7.54	Broad Singlet	2H	-CONH ₂		

¹³C NMR (Carbon-13 NMR) Data

The ¹³C NMR spectrum of isophthalamide was also recorded in DMSO-d₆.^[1] The carbon spectrum of **5-Hydroxyisophthalamide** would be expected to show an additional signal in the aromatic region corresponding to the carbon atom attached to the hydroxyl group, and the chemical shifts of the other aromatic carbons would be adjusted accordingly.

Compound	Solvent	Chemical Shift (δ) in ppm	Assignment
Isophthalamide[1]	DMSO-d6	167.61	C=O (Amide Carbonyl)
134.41	Ar-C (Quaternary)		
130.04	Ar-CH		
128.20	Ar-CH		
126.75	Ar-CH		

Infrared (IR) Spectroscopy Data

The infrared spectrum of isophthalamide, typically obtained from a KBr pellet, shows characteristic absorption bands for its functional groups.[1] For **5-Hydroxyisophthalamide**, additional characteristic peaks would be expected, most notably a broad O-H stretching band for the hydroxyl group. The provided data for 5-Nitroisophthalamide also offers insight into how a substituent at the 5-position affects the vibrational modes.[2]

Compound	Wavenumber (cm^{-1})	Assignment
Isophthalamide[1]	3360	N-H Stretch (Amide)
3170	N-H Stretch (Amide)	
1660	C=O Stretch (Amide I)	
1625	N-H Bend (Amide II)	
1430	C-N Stretch	
5-Nitroisophthalamide[2]	-	(Full spectrum available through reference)

Ultraviolet-Visible (UV-Vis) Spectroscopy Data

UV-Vis spectroscopy is useful for identifying compounds with conjugated systems. The introduction of a hydroxyl group to the aromatic ring of isophthalamide to form **5-**

Hydroxyisophthalamide would likely cause a bathochromic (red) shift in the maximum absorbance wavelength (λ_{max}) due to the auxochromic effect of the -OH group.

Compound	Solvent	λ_{max} (nm)
Isophthalamide	(Data not available in provided search results)	-
5-Nitroisophthalamide[2]	(Data available in reference)	-

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments typically used in the characterization of aromatic amides like **5-Hydroxyisophthalamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Approximately 5-10 mg of the compound is dissolved in about 0.75 mL of a deuterated solvent, such as DMSO-d₆, in a standard 5 mm NMR tube.[1] The use of a deuterated solvent is essential to prevent large solvent signals from obscuring the analyte signals.[1]
- ¹H NMR Spectroscopy:
 - The NMR spectrometer is tuned to the proton frequency (e.g., 400 MHz).[1]
 - Standard acquisition parameters are set, ensuring a sufficient number of scans for a good signal-to-noise ratio.[1]
 - The resulting Free Induction Decay (FID) is Fourier transformed, and the spectrum is phased and baseline corrected.[1]
 - Chemical shifts are referenced to the residual solvent peak (e.g., DMSO-d₆ at $\delta \approx 2.50$ ppm).[1]
- ¹³C NMR Spectroscopy:
 - The spectrometer is tuned to the ¹³C frequency (e.g., 100 MHz).[1]

- A proton-decoupled spectrum is typically acquired to simplify the spectrum by removing C-H coupling.[1]
- Longer acquisition times or a higher number of scans are generally needed for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.[1]
- Chemical shifts are referenced to the solvent peak (e.g., DMSO-d6 at $\delta \approx 39.52$ ppm).[1]

Infrared (IR) Spectroscopy

- Sample Preparation: The sample is typically prepared as a KBr pellet.[1] This involves grinding a small amount of the sample with dry potassium bromide and pressing the mixture into a thin, transparent disk.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used to record the spectrum.
- Data Acquisition: The spectrum is typically recorded over a range of $4000\text{--}400\text{ cm}^{-1}$. [3]

Ultraviolet-Visible (UV-Vis) Spectroscopy

- Sample Preparation: A dilute solution of the compound is prepared in a suitable solvent (e.g., ethanol, methanol, or water) that does not absorb in the UV-Vis region of interest.
- Instrumentation: A double-beam UV-Vis spectrophotometer is used, with a reference cuvette containing the pure solvent.[4]
- Data Acquisition: The absorbance is measured over a specific wavelength range, typically from 200 to 800 nm.[5]

Logical Workflow for Spectroscopic Cross-Validation

The following diagram illustrates a logical workflow for the spectroscopic characterization and cross-validation of a synthesized compound like **5-Hydroxyisophthalamide**.



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Caption: Workflow for the synthesis, purification, and spectroscopic cross-validation of **5-Hydroxyisophthalamide**.

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